

Application Note: Analysis of Hexyl Crotonate using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Hexyl crotonate*

Cat. No.: *B161946*

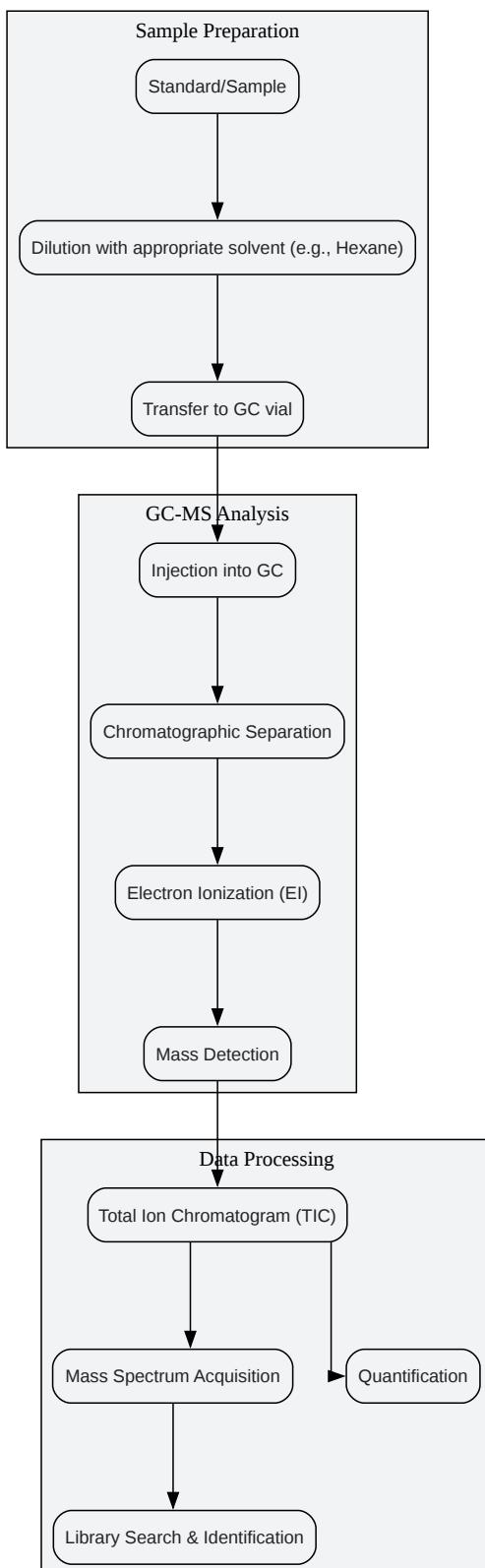
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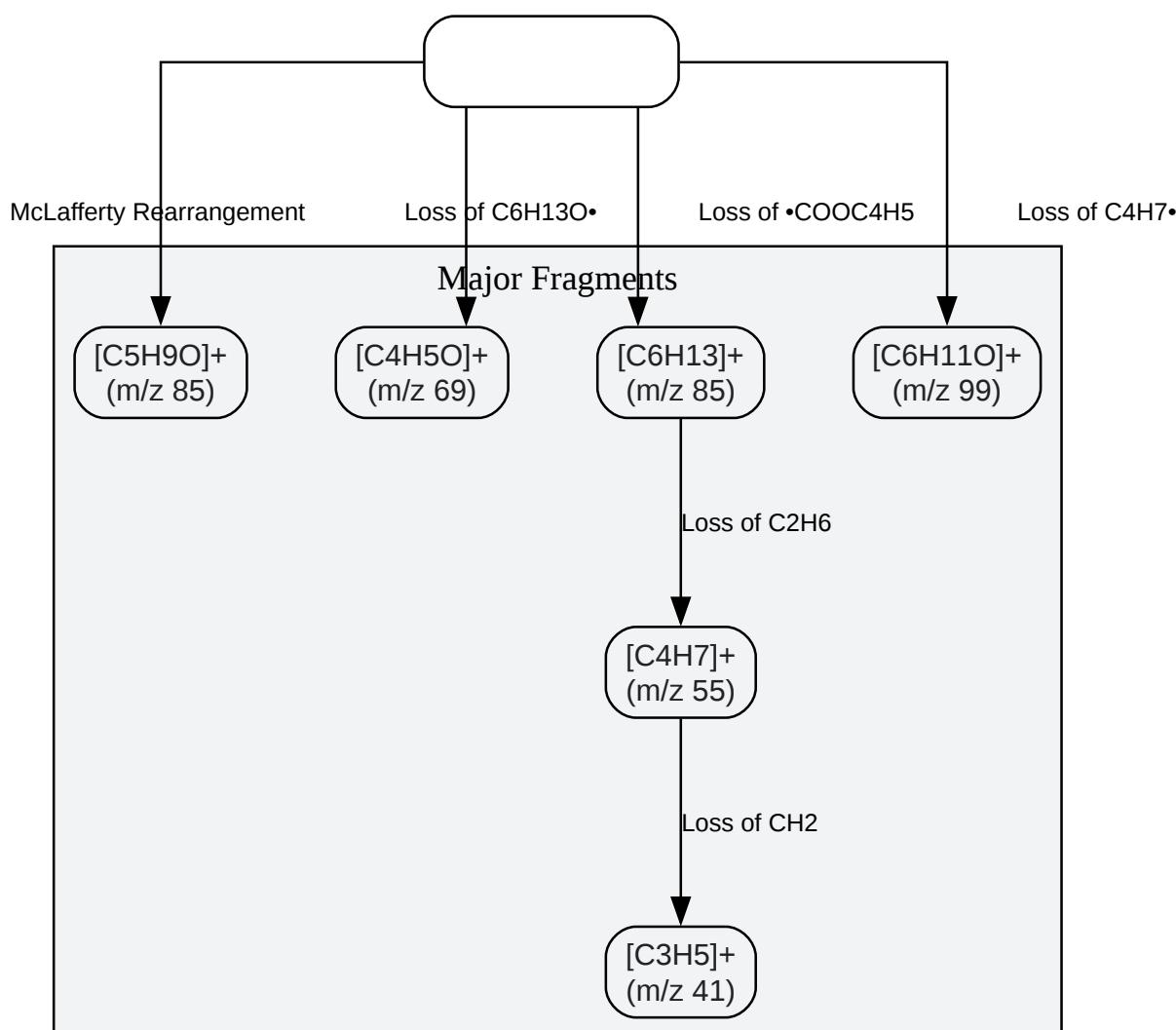
Audience: Researchers, scientists, and drug development professionals.

Introduction **Hexyl crotonate** is a fatty acid ester recognized for its characteristic sweet, fruity, and green aroma, leading to its use in the flavor and fragrance industry.^[1] As a volatile organic compound, Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for its identification and quantification. This application note provides a comprehensive protocol for the GC-MS analysis of **hexyl crotonate**, including sample preparation, instrument parameters, and data interpretation.

Experimental Workflow

The overall experimental workflow for the GC-MS analysis of **hexyl crotonate** is depicted below.





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References

- 1. Showing Compound Hexyl crotonate (FDB015069) - FooDB [foodb.ca]

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